

Personal protective equipment for handling Psoralenoxide

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Compound of Interest

Compound Name: Psoralenoxide

Cat. No.: B1678304

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Essential Safety and Handling Guide for Psoralenoxide

This guide provides crucial safety and logistical information for handling **Psoralenoxide** in a laboratory setting. The following procedures are based on best practices for handling similar psoralen compounds and are intended to ensure the safety of researchers, scientists, and drug development professionals. A specific Safety Data Sheet (SDS) for **Psoralenoxide** is not readily available; therefore, this guidance is extrapolated from SDSs for structurally related psoralen compounds.

Personal Protective Equipment (PPE)

When handling **Psoralenoxide**, it is imperative to use appropriate personal protective equipment to minimize exposure and ensure personal safety.

PPE Category	Recommended Equipment	Specifications
Eye Protection	Safety Glasses or Goggles	Must meet OSHA 29 CFR 1910.133 or European Standard EN166 standards.
Hand Protection	Chemical-Resistant Gloves	Nitrile or other appropriate material. Inspect gloves for integrity before use.
Body Protection	Laboratory Coat	To prevent skin contact.
Respiratory Protection	Not generally required under normal use with adequate ventilation.	A NIOSH-approved respirator with a particle filter may be necessary if handling large quantities or if dust is generated.

Operational and Disposal Plans

Handling and Storage:

- Work in a well-ventilated area, such as a chemical fume hood, to minimize inhalation exposure.[\[1\]](#)
- Avoid direct contact with skin, eyes, and clothing.[\[2\]](#)[\[3\]](#)
- Prevent the formation of dust when handling the solid form.[\[2\]](#)
- Store **Psoralenoside** in a tightly sealed container in a cool, dry, and well-ventilated place, protected from light.[\[3\]](#)

Emergency Procedures:

- In case of skin contact: Immediately wash the affected area with plenty of soap and water. If irritation persists, seek medical attention.
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention if irritation

persists.

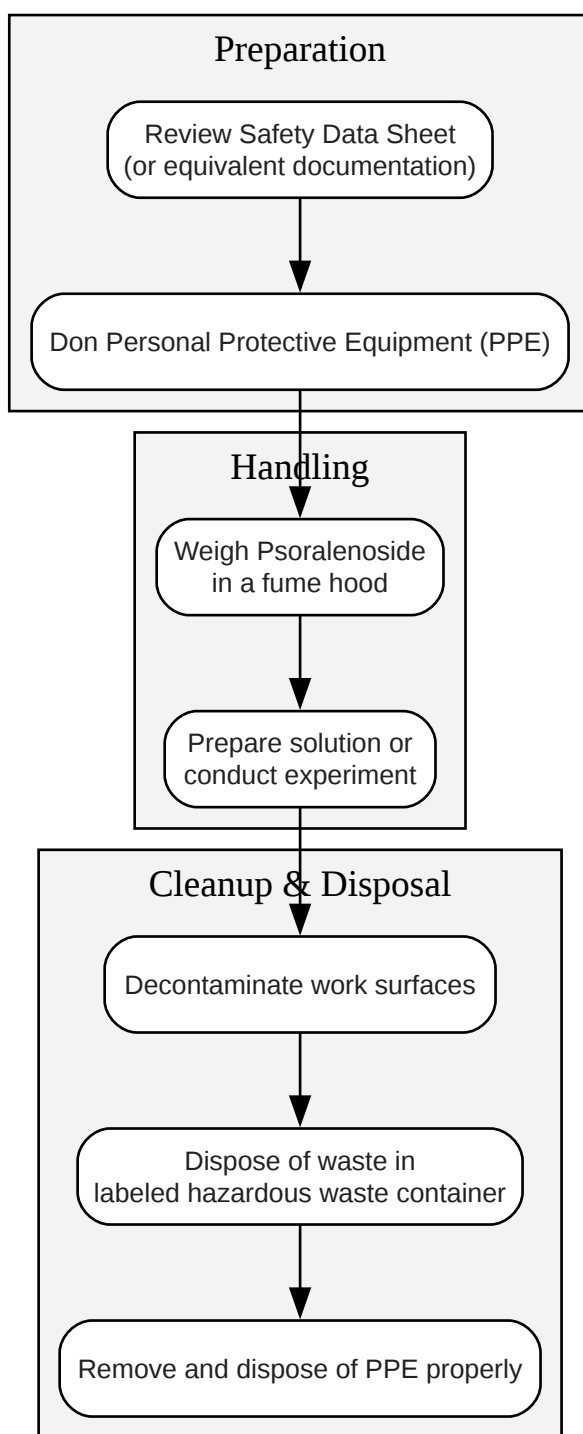
- If inhaled: Move the person to fresh air. If breathing is difficult, seek medical attention.
- If swallowed: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical advice.
- Spills: For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a suitable, labeled container for disposal. Clean the spill area thoroughly with a suitable detergent and water.

Disposal:

- Dispose of **Psoralenocide** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Do not allow the substance to enter drains or waterways.

Experimental Workflow

The following diagram illustrates a standard workflow for handling **Psoralenocide** in a laboratory setting, from preparation to disposal.



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Psoralenoside Handling Workflow

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References

- 1. cdn.gbiosciences.com [cdn.gbiosciences.com]
- 2. fishersci.com [fishersci.com]
- 3. WERCS Studio - Application Error [assets.thermofisher.com]
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